

Preparation of MYCi361 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: MYCi361

Cat. No.: B609373

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Abstract

MYCi361 is a small molecule inhibitor of the MYC proto-oncogene, which is implicated in a wide range of human cancers. Accurate and consistent preparation of **MYCi361** stock solutions is critical for reliable in vitro and in vivo experimental results. This document provides detailed protocols for the preparation, storage, and handling of **MYCi361** stock solutions to ensure optimal performance and longevity.

Introduction

MYCi361 is a potent inhibitor that disrupts the interaction between MYC and its binding partner MAX, leading to the suppression of MYC-driven gene expression.[1][2][3] It has been shown to inhibit the viability of various MYC-dependent cancer cell lines and suppress tumor growth in vivo.[4][5][6] Given its therapeutic potential, precise and standardized methods for preparing **MYCi361** solutions are essential for researchers in academia and the pharmaceutical industry. These application notes provide comprehensive guidelines for the solubilization and storage of **MYCi361**.

MYCi361 Properties

A clear understanding of the physicochemical properties of **MYCi361** is fundamental to its proper handling and use.

Property	Value	Reference
Molecular Weight	594.86 g/mol	[1][5][7]
Appearance	Solid powder	[2]
CAS Number	2289690-31-7	[1][4][5]
Chemical Formula	C26H16ClF9N2O2	[1][5][8]

Solubility Data

The choice of solvent is critical for the effective dissolution of **MYCi361**. The following table summarizes its solubility in common laboratory solvents.

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL (≥ 168.1 mM)	Sonication and the use of fresh, moisture-free DMSO are recommended to aid dissolution.[1][5]
Ethanol	~14 mg/mL	[1]
Water	Insoluble	[1]
Corn Oil (with 10% DMSO)	≥ 2.08 mg/mL (≥ 3.50 mM)	A common vehicle for in vivo oral administration.[4]

Experimental Protocols

Preparation of a 10 mM MYCi361 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MYCi361** in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **MYCi361** powder

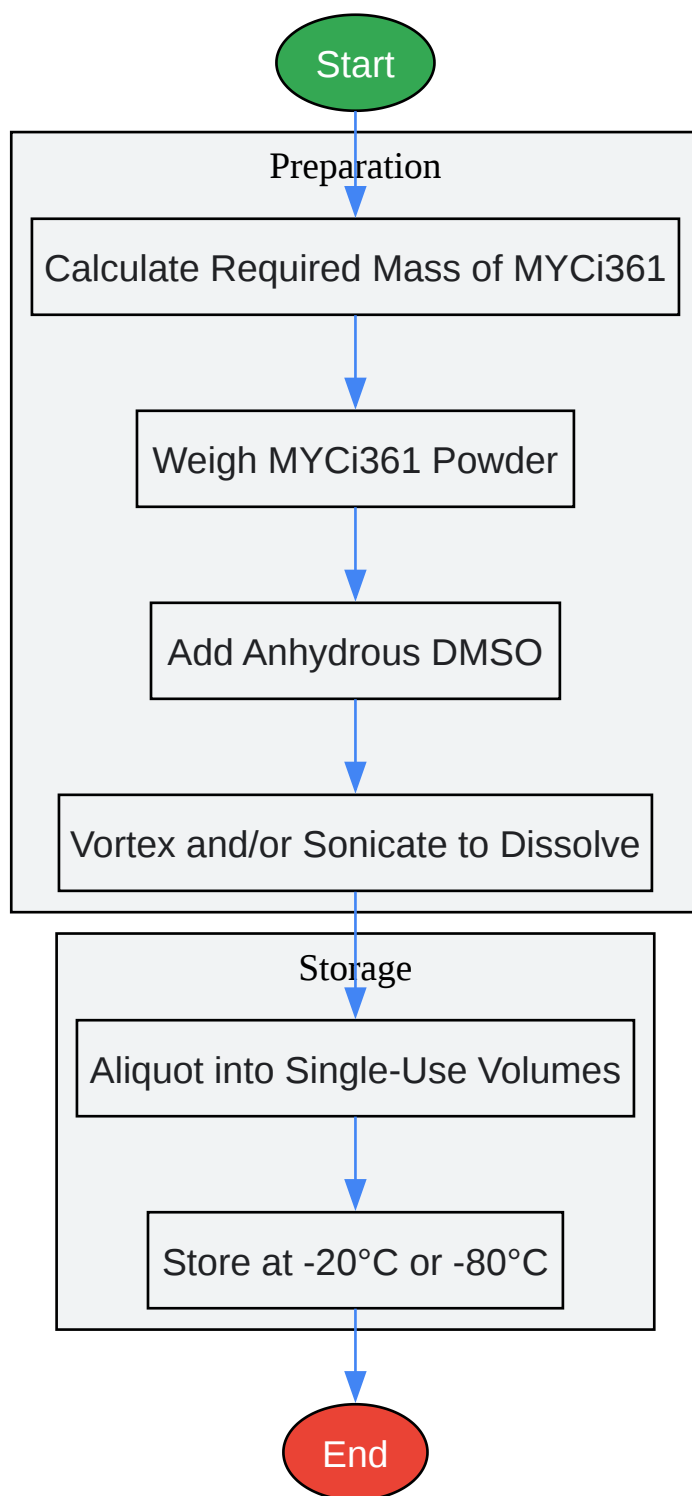
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes

Procedure:

- Calculate the required mass of **MYCi361**: To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 594.86 \text{ g/mol} = 5.9486 \text{ mg}$
- Weighing: Carefully weigh out approximately 5.95 mg of **MYCi361** powder and place it in a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the **MYCi361** powder.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.^[5] Gentle warming in a water bath may also aid dissolution, but avoid excessive heat.
- Aliquotting and Storage:
 - Once the **MYCi361** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.^{[1][4]}

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months or 1 year).^{[1][4]}

Workflow for MYCi361 Stock Solution Preparation



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Caption: Workflow for preparing **MYCi361** stock solution.

Safety Precautions

- Always handle **MYCi361** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Refer to the Safety Data Sheet (SDS) for detailed safety and handling information.[\[2\]](#)[\[4\]](#)[\[9\]](#)

Stability and Storage Summary

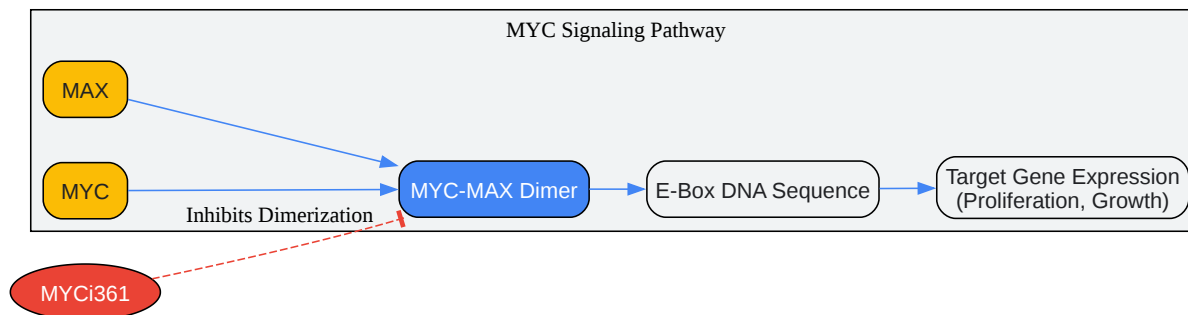
Proper storage is crucial to maintain the stability and activity of **MYCi361**.

Form	Storage Temperature	Stability
Solid Powder	-20°C	Up to 3 years [1]
In Solvent (-20°C)	-20°C	Up to 1 month [1] [4] [7]
In Solvent (-80°C)	-80°C	Up to 6 months to 1 year [1] [2] [4]

Note: It is strongly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[4\]](#)[\[7\]](#)

MYC Signaling Pathway Overview

MYCi361 functions by disrupting the MYC signaling pathway, a critical regulator of cell proliferation, growth, and apoptosis.



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Caption: **MYCi361** inhibits the MYC signaling pathway.

These detailed protocols and application notes should provide researchers with the necessary information to confidently prepare and utilize **MYCi361** in their studies, ensuring the generation of accurate and reproducible data.

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